

An In-depth Technical Guide to 3-Fluorobenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluorobenzaldehyde

Cat. No.: B1666160

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Fluorobenzaldehyde** (CAS No. 456-48-4), a pivotal intermediate in organic synthesis. It details the compound's chemical and physical properties, experimental protocols for its synthesis, its diverse applications in drug development and other industries, and essential safety and handling procedures.

Core Properties of 3-Fluorobenzaldehyde

3-Fluorobenzaldehyde is an aromatic aldehyde distinguished by a fluorine atom at the meta-position of the benzene ring.^{[1][2]} This structural feature confers unique electronic properties that make it a valuable reagent in the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical sectors.^{[1][3]}

Physicochemical Data

The quantitative properties of **3-Fluorobenzaldehyde** are summarized in the table below for easy reference.

Property	Value
CAS Number	456-48-4[1][4][5]
Molecular Formula	C7H5FO[1][4][5]
Molecular Weight	124.11 g/mol [1][4][6]
Appearance	Colorless to light yellow liquid[1][5][7]
Density	1.17 g/mL at 25 °C[1][7]
Boiling Point	173 °C[5]; 66-68 °C at 20 mmHg[1][7]
Melting Point	150-151 °C (for derivatives, not the compound itself)[5]
Flash Point	56 °C (132.8 °F)[8]
Refractive Index	1.518 at 20 °C[1][7]
Solubility	Soluble in organic solvents like ethanol, ether, dichloromethane, and toluene.[7][8]
Vapor Pressure	1.28 mmHg at 25°C[5]

Synthesis and Experimental Protocols

3-Fluorobenzaldehyde is a critical organic synthetic intermediate.[8] A common method for its preparation involves the oxidation of m-fluorotoluene.

Synthesis via Oxidation of m-Fluorotoluene

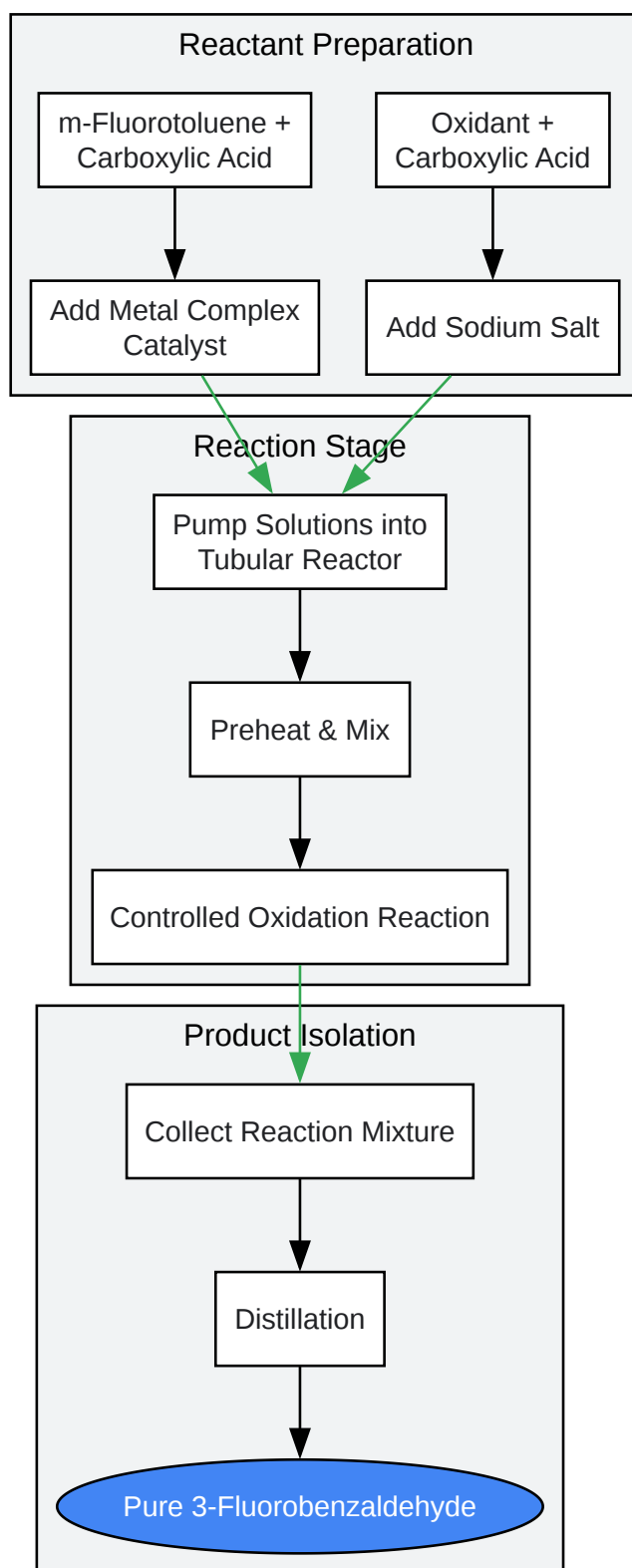
A method for the continuous oxidation of m-fluorotoluene can be employed to prepare **3-Fluorobenzaldehyde** using a specialized tubular reactor.[8]

Experimental Protocol:

- Reactant Preparation:
 - At room temperature, mix the substrate, m-fluorotoluene, with a carboxylic acid solvent in a 1:1 volume ratio.

- Separately, mix the oxidant (e.g., hydrogen peroxide) with a portion of the same carboxylic acid solvent, also in a 1:1 volume ratio.
- Incorporate a metal complex catalyst into the m-fluorotoluene-carboxylic acid solution.
- Add a sodium salt to the hydrogen peroxide-carboxylic acid solution.[\[8\]](#)
- Reaction Execution:
 - Continuously pump the two prepared solutions into a tubular reactor using metering pumps at calculated flow rates to achieve the desired reaction time.
 - The solutions are preheated and mixed before entering the main reaction zone.
 - Maintain the reaction temperature using an external circulation heat exchange system. The molar ratio of reactants is controlled by adjusting the flow rates.[\[8\]](#)
- Product Isolation:
 - The reaction mixture flows out from the end of the reactor into a collection tank.
 - The final product, **3-Fluorobenzaldehyde**, is then purified from the mixture by distillation.[\[8\]](#)

The workflow for this synthesis is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-Fluorobenzaldehyde**.

Applications in Research and Drug Development

The unique properties of **3-Fluorobenzaldehyde** make it a versatile building block in various fields.

Pharmaceutical Synthesis

In medicinal chemistry, the introduction of fluorine into drug candidates can significantly enhance their pharmacokinetic properties, such as metabolic stability, bioavailability, and binding affinity.^{[2][3]} **3-Fluorobenzaldehyde** serves as a key starting material for incorporating this crucial element into a wide range of therapeutic agents, including anticancer drugs and compounds targeting central nervous system disorders.^{[1][2]}

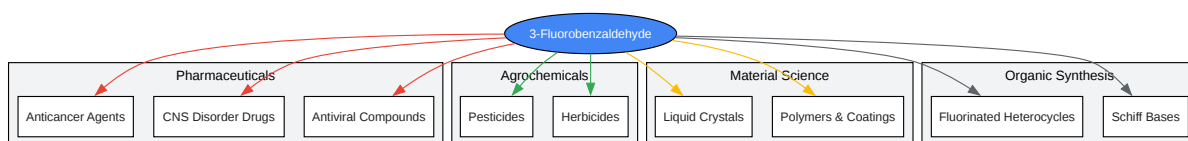
Agrochemicals and Material Science

This compound is also a vital intermediate in the production of potent and selective pesticides and herbicides.^{[1][3]} Furthermore, its derivatives are explored in material science for the development of advanced materials like liquid crystals and polymers.^{[1][3]}

Organic Synthesis

As a versatile aldehyde, it participates in numerous chemical reactions to form more complex molecules. For instance, it is used to create fluorinated heterocycles and can undergo condensation reactions to form Schiff bases, some of which exhibit antimicrobial properties.^{[1][9]} It is also used in the synthesis of m-fluorocinnamic acid.^[8]

The diverse applications of **3-Fluorobenzaldehyde** are depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Key application areas of **3-Fluorobenzaldehyde**.

Safety, Handling, and Storage

3-Fluorobenzaldehyde is classified as a flammable liquid and an irritant.^{[5][6]} Proper safety precautions are imperative when handling this chemical.

- Handling: Use in a well-ventilated area with spark-proof tools.^[10] Avoid contact with skin, eyes, and clothing.^{[10][11]} Wash hands thoroughly after handling.^[10]
- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition.^{[10][11]} Keep containers tightly closed.^{[8][10][11]} The compound is susceptible to oxidation by air, which can form 3-fluorobenzoic acid, so storage in a closed container is essential.^[8]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.^{[10][11]}
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^{[10][11]}
 - Respiratory Protection: Use a respirator if workplace conditions warrant it.^[10]
- First Aid:
 - In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.^[10]
 - In case of skin contact: Flush skin with plenty of soap and water.^[10]
 - If inhaled: Move the person to fresh air.^{[10][11]}
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.^{[10][11]}

Conclusion

3-Fluorobenzaldehyde is a cornerstone intermediate in modern organic chemistry. Its unique fluorine substitution provides a powerful tool for chemists to fine-tune molecular properties,

leading to advancements in pharmaceuticals, agrochemicals, and material science. A thorough understanding of its properties, synthesis, and safe handling procedures is crucial for harnessing its full potential in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
- 3. nbinno.com [nbinno.com]
- 4. scbt.com [scbt.com]
- 5. echemi.com [echemi.com]
- 6. 3-Fluorobenzaldehyde | C₇H₅FO | CID 68009 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-Fluorobenzaldehyde CAS#: 456-48-4 [m.chemicalbook.com]
- 8. Page loading... [wap.guidechem.com]
- 9. Fluorobenzaldehyde - Wikipedia [en.wikipedia.org]
- 10. 3-Fluorobenzaldehyde(456-48-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 11. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Fluorobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666160#3-fluorobenzaldehyde-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com